

N4-Cyclopropylpyridine-3,4-diamine molecular formula and weight

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Compound of Interest

Compound Name: N4-Cyclopropylpyridine-3,4-diamine

Cat. No.: B120656

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N4-Cyclopropylpyridine-3,4-diamine: An Overview

N4-Cyclopropylpyridine-3,4-diamine is a chemical compound with applications in medicinal chemistry. This technical guide provides its core molecular properties.

Molecular Data

The fundamental molecular details of **N4-Cyclopropylpyridine-3,4-diamine** are summarized below.

Property	Value	Source
Molecular Formula	C9H13N3	[1] [2] [3]
Molecular Weight	163.22 g/mol	[1] [2] [3]
CAS Number	1040043-50-2	[1] [2]

The molecular formula C9H13N3 indicates that each molecule is composed of nine carbon atoms, thirteen hydrogen atoms, and three nitrogen atoms.[\[2\]](#) The structure consists of a pyridine ring with two amino groups at the 3 and 4 positions, with one of the amino groups being substituted by a cyclopropylmethyl group.[\[2\]](#)

Note on Advanced Requirements: The prompt requested detailed experimental protocols and visualizations of signaling pathways. For the determination of basic molecular properties such as formula and weight, these requirements are not applicable as there are no complex experimental workflows or biological pathways to describe.

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References

- 1. CAS 1040043-50-2 | N4-(Cyclopropylmethyl)pyridine-3,4-diamine - Synblock [synblock.com]
- 2. N4-(cyclopropylmethyl)pyridine-3,4-diamine | 1040043-50-2 | Benchchem [benchchem.com]
- 3. N4-(cyclopropylMethyl)pyridine-3,4-diaMine | 1040043-50-2 [m.chemicalbook.com]
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